

# An In-depth Technical Guide to the Physicochemical Properties of 2-Nitrophenethylamine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-(2-Nitrophenyl)ethanamine

Cat. No.: B1314092

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

2-Nitrophenethylamine, also known as **2-(2-nitrophenyl)ethanamine**, is a key chemical intermediate in the synthesis of a variety of pharmacologically active compounds, particularly those targeting neurological disorders. Its structure, featuring a phenethylamine backbone with a nitro group at the ortho position of the phenyl ring, provides a versatile scaffold for the development of novel therapeutics. This technical guide offers a comprehensive overview of the physicochemical properties of 2-Nitrophenethylamine, detailed experimental protocols for its synthesis and characterization, and an exploration of its known biological relevance.

## Physicochemical Properties

A thorough understanding of the physicochemical properties of 2-Nitrophenethylamine is essential for its effective use in research and drug development. These properties influence its reactivity, solubility, and pharmacokinetic profile. The available data for the free base of 2-Nitrophenethylamine (CAS Number: 33100-15-1) are summarized below.

## Table 1: Physicochemical Properties of 2-Nitrophenethylamine

Property	Value	Source
CAS Number	33100-15-1	[1][2]
Molecular Formula	C <sub>8</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub>	[1][3]
Molecular Weight	166.18 g/mol	[1][3]
Appearance	Brown liquid or Red to Dark Red oil	[1][4]
Boiling Point	147 °C at 13 Torr (Predicted)	[4]
Density	1.206 ± 0.06 g/cm <sup>3</sup> (Predicted)	[4]
pKa	9.37 ± 0.10 (Predicted)	[4]
XLogP3	1.3	[2]
Solubility	Slightly soluble in Chloroform and Methanol. Soluble in Acetonitrile.	[3][4]
Storage Conditions	0 - 8 °C	[1][2]

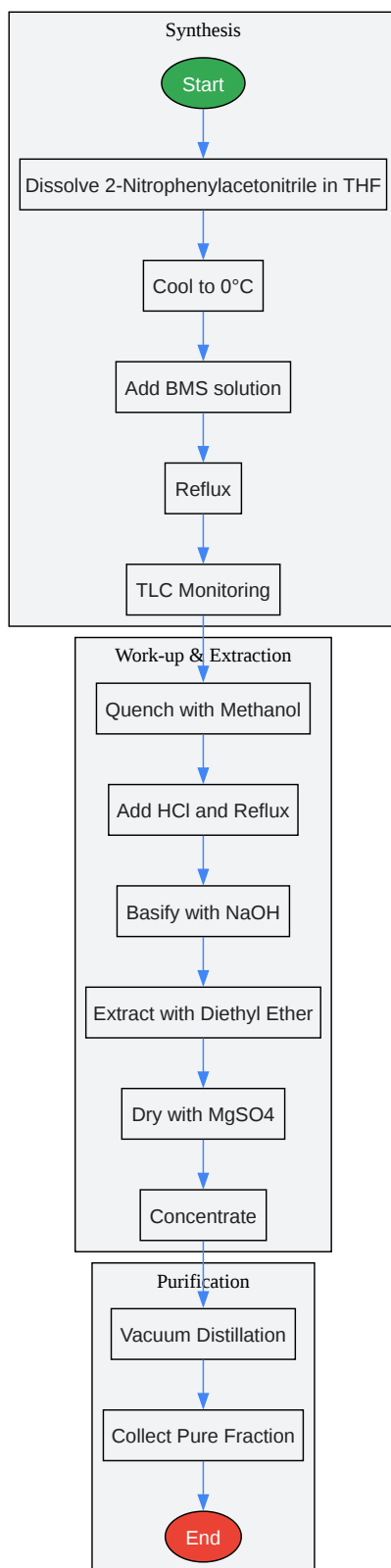
It is important to distinguish the free base from its hydrochloride salt, 2-Nitrophenethylamine hydrochloride (CAS Number: 861337-74-8), which is a light yellow or off-white solid with a melting point of 174.5 °C.[5][6]

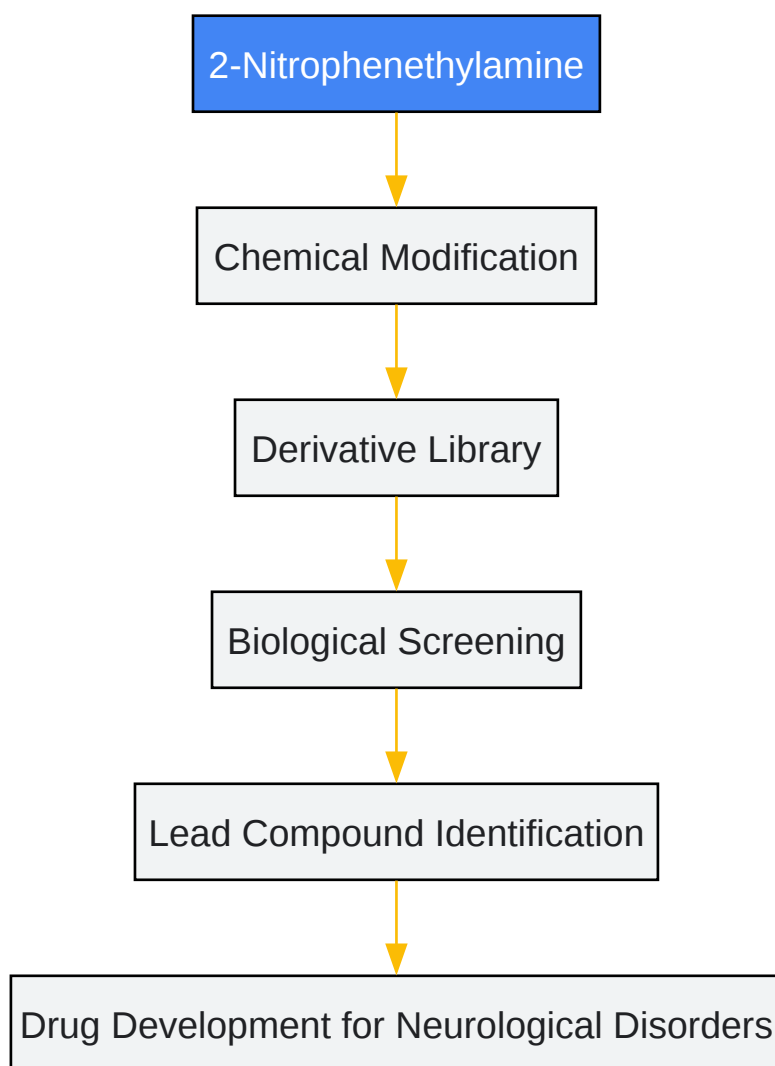
## Synthesis and Purification

The primary synthetic route to 2-Nitrophenethylamine involves the reduction of 2-nitrophenylacetonitrile.

## Experimental Protocol: Synthesis of 2-Nitrophenethylamine

Reaction Scheme:





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [application.wiley-vch.de](http://application.wiley-vch.de) [application.wiley-vch.de]
- 2. [aablocks.com](http://aablocks.com) [aablocks.com]
- 3. 2-(2-nitrophenyl)ethane amine - Daicel Pharma Standards [daicelpharmastandards.com]

- 4. 2-(2-NITROPHENYL)ETHANAMINE | 33100-15-1 [chemicalbook.com]
- 5. <sup>1</sup>H NMR Chemical Shift [sites.science.oregonstate.edu]
- 6. compoundchem.com [compoundchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 2-Nitrophenethylamine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1314092#physicochemical-properties-of-2-nitrophenethylamine]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)